

# Solubility Profile of 3-Amino-4-pyrazolecarbonitrile in Organic Solvents: A Technical Guide

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## Compound of Interest

Compound Name: 3-Amino-4-pyrazolecarbonitrile

Cat. No.: B176504

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This technical guide provides a comprehensive overview of the solubility of **3-Amino-4-pyrazolecarbonitrile** (CAS No. 16617-46-2), a key intermediate in the synthesis of various pharmaceutical compounds. Understanding its solubility is critical for optimizing reaction conditions, purification processes, and formulation development.

## Core Concepts and Properties

**3-Amino-4-pyrazolecarbonitrile** is a tan crystalline solid with the molecular formula C<sub>4</sub>H<sub>4</sub>N<sub>4</sub>.  
[1][2] It serves as a vital building block in the synthesis of pharmaceuticals such as the hypnotic agent Zaleplon and the anti-cancer drug Ibrutinib.[1][3] Its molecular structure, featuring both a cyano and an active amino group, dictates its chemical reactivity and physical properties, including its solubility profile.[1]

## Quantitative Solubility Data

While specific quantitative solubility data for **3-Amino-4-pyrazolecarbonitrile** in a wide range of organic solvents is not extensively published in the available literature, qualitative descriptions and observations from synthetic procedures provide valuable insights. The compound generally exhibits low solubility in water but is significantly more soluble in alcoholic and polar aprotic organic solvents.[1][3]

The following table summarizes the known solubility characteristics in various organic solvents based on available information.

Solvent	Solvent Type	Reported Solubility	Implied Use in Procedures
Water	Protic	Low / Sparingly Soluble[1][3]	Used for precipitation/washing
Ethanol	Protic (Alcohol)	High[1]	Recrystallization, Reaction Medium[1][4]
n-Propanol	Protic (Alcohol)	Soluble	Recrystallization[4]
Dioxane	Aprotic Ether	Soluble	Recrystallization, Reaction Medium[4]
Dimethylformamide (DMF)	Polar Aprotic	Soluble[3]	---
Benzene	Non-polar Aromatic	Soluble	Crystallization[4]

## Experimental Protocols

Detailed experimental protocols for determining the precise solubility of **3-Amino-4-pyrazolecarbonitrile** are not explicitly detailed in the provided literature. However, a standard laboratory method for determining the solubility of a solid organic compound like **3-Amino-4-pyrazolecarbonitrile** in an organic solvent is the isothermal shake-flask method.

### Protocol: Isothermal Shake-Flask Method for Solubility Determination

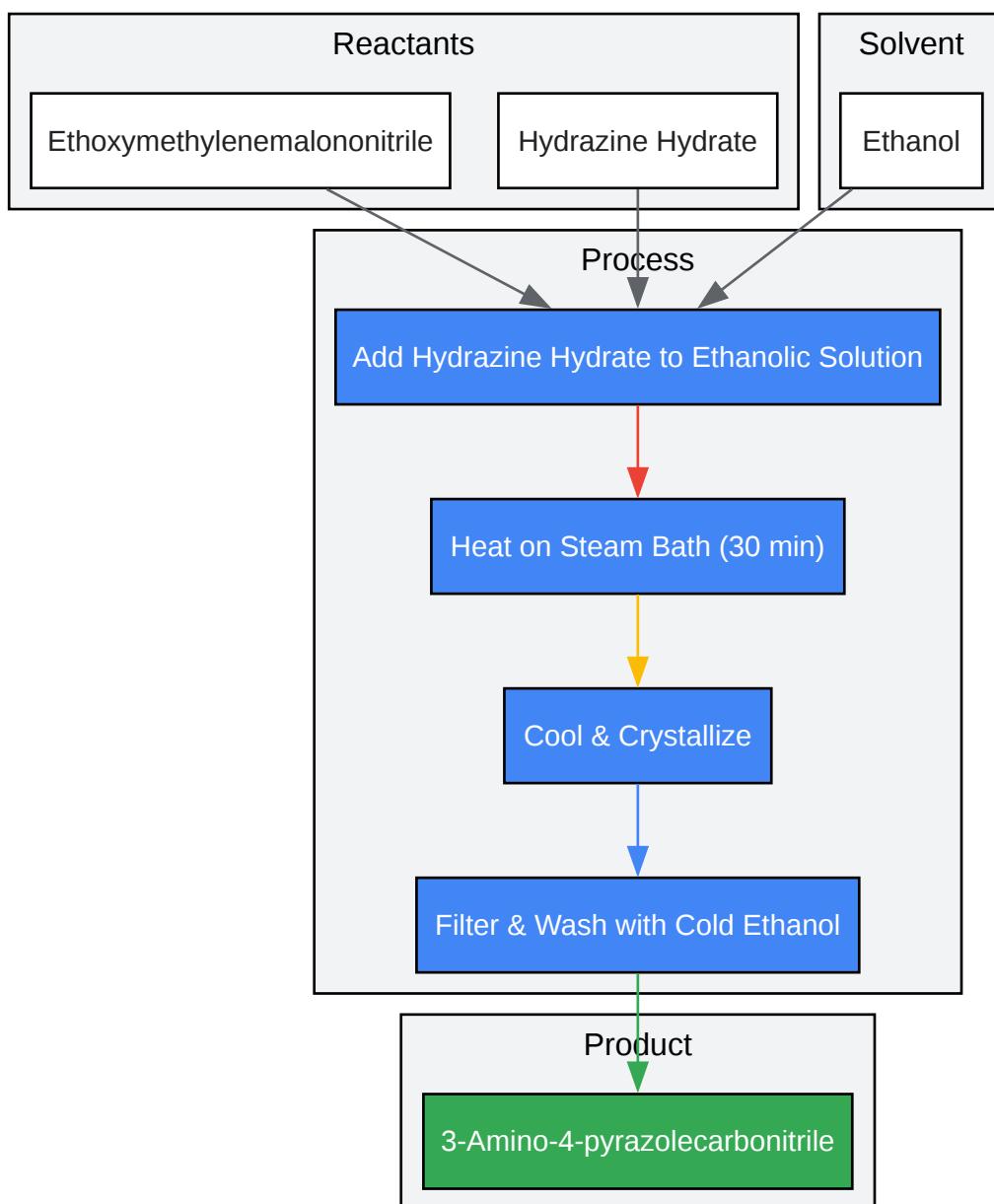
- Preparation:
  - Ensure the **3-Amino-4-pyrazolecarbonitrile** is a pure, dry, crystalline solid.
  - Select a range of high-purity organic solvents of interest.
  - Prepare a series of vials or flasks for each solvent to be tested.
- Procedure:

- Add an excess amount of solid **3-Amino-4-pyrazolecarbonitrile** to a known volume of the selected organic solvent in each vial. The presence of undissolved solid at the end of the experiment is crucial to ensure saturation.
- Seal the vials to prevent solvent evaporation.
- Place the vials in a constant-temperature water bath or incubator equipped with a shaker. Agitate the samples for a predetermined period (e.g., 24-72 hours) to ensure equilibrium is reached. The time required for equilibrium should be determined empirically.
- After the equilibration period, cease agitation and allow the vials to rest at the constant temperature for several hours to allow the excess solid to settle.

- Sample Analysis:
  - Carefully withdraw a known volume of the clear, saturated supernatant from each vial using a pre-heated or solvent-rinsed syringe fitted with a filter (e.g., a 0.45 µm PTFE filter) to prevent the transfer of any undissolved solid.
  - Transfer the filtered aliquot into a pre-weighed volumetric flask and dilute with a suitable solvent if necessary for analysis.
  - Determine the concentration of **3-Amino-4-pyrazolecarbonitrile** in the aliquot using a validated analytical method, such as High-Performance Liquid Chromatography (HPLC) with UV detection or quantitative Nuclear Magnetic Resonance (qNMR).
  - Calculate the solubility in units such as g/L or mol/L.
- Data Reporting:
  - Report the solubility value as the average of multiple replicates for each solvent at the specified temperature.

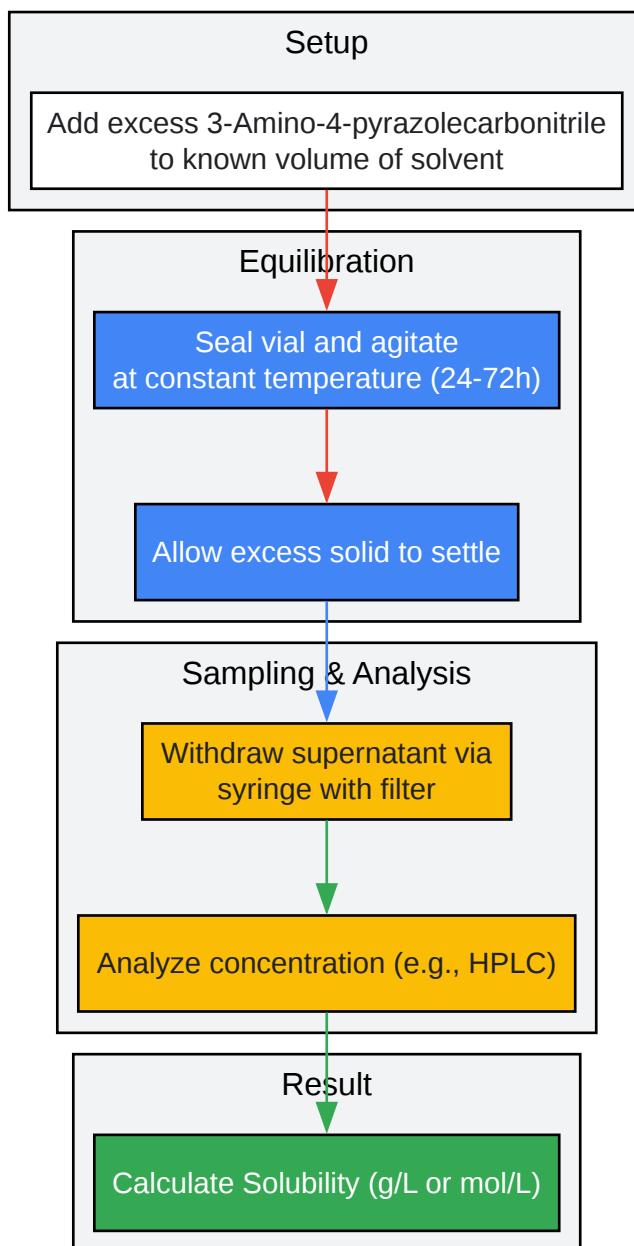
## Visualizing Key Processes

To aid in understanding the context in which the solubility of **3-Amino-4-pyrazolecarbonitrile** is relevant, the following diagrams illustrate key workflows.



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Caption: Synthesis workflow for **3-Amino-4-pyrazolecarbonitrile**.



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Caption: Experimental workflow for solubility determination.

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## References

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